

An In-depth Technical Guide to the Physicochemical Characteristics of 6-Hydroxydecanoic Acid

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Compound of Interest

Compound Name: Decanoic acid, 6-hydroxy-

Cat. No.: B15124926

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Introduction

6-Hydroxydecanoic acid (CAS Number: 16899-10-8) is a medium-chain hydroxy fatty acid.^[1] Its structure, featuring a ten-carbon backbone with a hydroxyl group at the sixth position and a terminal carboxylic acid, imparts unique chemical properties that make it a molecule of interest in various scientific and industrial fields. This guide provides a comprehensive overview of the known physicochemical characteristics of 6-hydroxydecanoic acid, with a focus on quantitative data, and highlights areas where experimental data is currently lacking.

Physicochemical Properties

The available data on the physicochemical properties of 6-hydroxydecanoic acid is a mix of qualitative descriptions, predicted values, and data for analogous compounds due to a scarcity of direct experimental measurements for this specific isomer.

Table 1: Summary of Physicochemical Data for 6-Hydroxydecanoic Acid

Property	Value/Description	Data Type
Molecular Formula	C ₁₀ H ₂₀ O ₃	
Molecular Weight	188.27 g/mol [2]	Calculated
CAS Number	16899-10-8[2]	
Appearance	Colorless to pale yellow liquid[2]	Qualitative
Melting Point	Not experimentally determined. Described as a liquid at room temperature.	Qualitative
Boiling Point	Not experimentally determined.	
pKa (acid dissociation constant)	~4.71	Predicted
Solubility	Limited solubility in water; soluble in organic solvents.[2]	Qualitative
logP (octanol-water partition coefficient)	~2.2 - 2.37	Predicted

Note: The pKa and logP values are predicted and should be used with the understanding that they are not experimentally verified. The lack of experimental data for melting and boiling points is a significant gap in the current body of knowledge for this compound.

Spectroscopic Data

A thorough search of available literature and spectral databases did not yield any experimentally obtained spectra (NMR, IR, or Mass Spectrometry) specifically for 6-hydroxydecanoic acid. While general principles of spectroscopy for carboxylic acids and secondary alcohols can be applied to predict spectral features, no definitive experimental data can be presented here.

Experimental Protocols

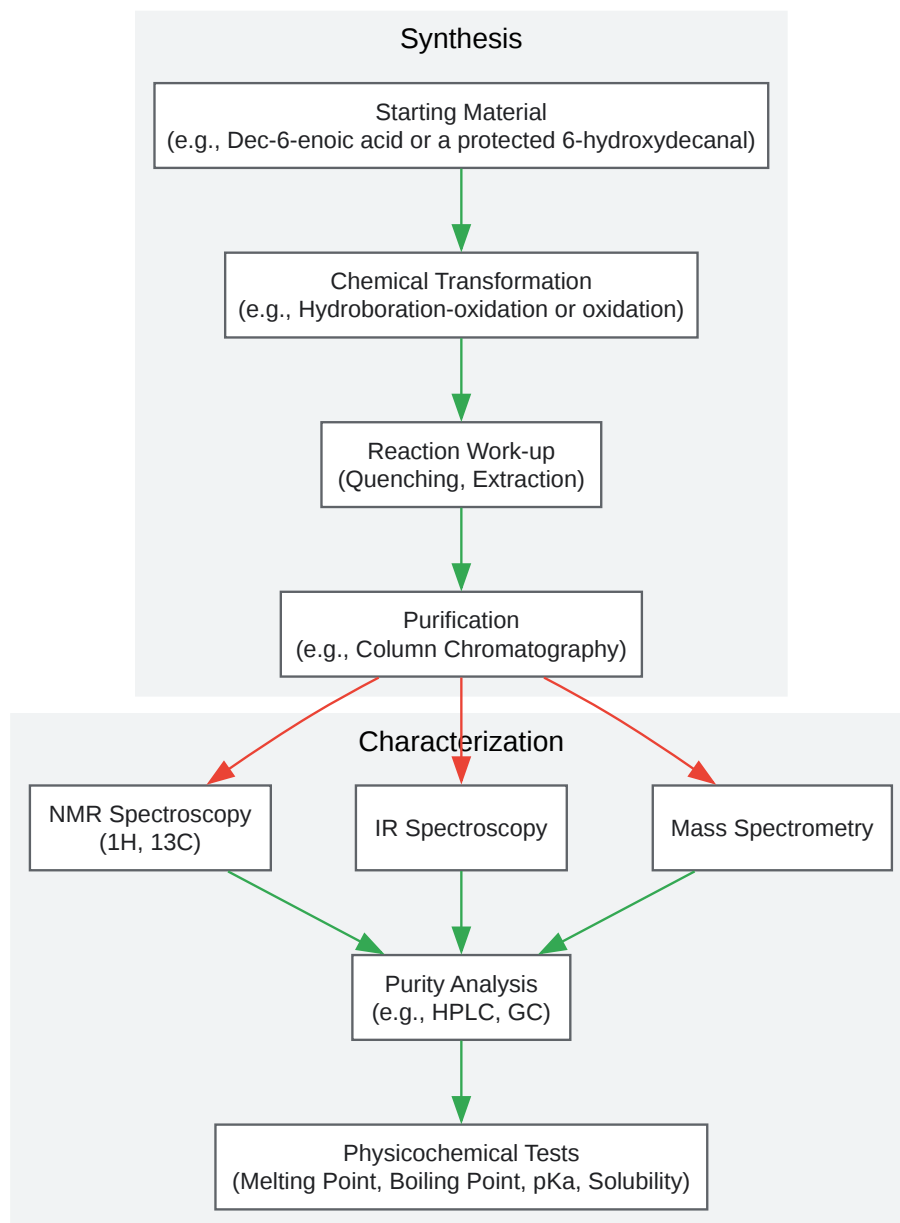
Due to the absence of published experimental studies detailing the characterization of 6-hydroxydecanoic acid, specific, validated protocols for the determination of its physicochemical properties cannot be provided. However, standard methodologies for characterizing similar compounds would include:

- **Melting and Boiling Point Determination:** Standard techniques such as differential scanning calorimetry (DSC) for melting point and distillation under reduced pressure for boiling point would be appropriate.
- **pKa Determination:** Potentiometric titration is a common and accurate method for determining the pKa of carboxylic acids.
- **Solubility Studies:** Shake-flask method followed by quantification using techniques like HPLC or GC-MS would be suitable for determining solubility in various solvents.
- **Spectroscopic Analysis:**
 - **NMR Spectroscopy (^1H and ^{13}C):** Samples would be dissolved in a suitable deuterated solvent (e.g., CDCl_3 , DMSO-d_6) and analyzed using a high-field NMR spectrometer.
 - **Infrared (IR) Spectroscopy:** Analysis could be performed on a neat sample using an ATR-FTIR spectrometer.
 - **Mass Spectrometry (MS):** Techniques such as electrospray ionization (ESI) or electron ionization (EI) coupled with a mass analyzer would be used to determine the mass-to-charge ratio and fragmentation pattern.

Synthesis Workflow

While a specific, detailed experimental protocol for the synthesis of 6-hydroxydecanoic acid is not readily available in the searched literature, a general synthetic approach can be conceptualized. One plausible route could involve the oxidation of a suitable precursor. The following diagram illustrates a logical workflow for such a synthesis and subsequent characterization.

General Workflow for Synthesis and Characterization of 6-Hydroxydecanoic Acid

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Caption: A generalized workflow for the synthesis and subsequent physicochemical characterization of 6-hydroxydecanoic acid.

Conclusion

6-Hydroxydecanoic acid is a molecule with potential applications, yet its fundamental physicochemical properties have not been extensively studied and reported in publicly accessible literature. This guide summarizes the currently available information, which is largely based on predictions and qualitative descriptions. There is a clear need for experimental determination of its melting point, boiling point, pKa, solubility, and comprehensive spectroscopic analysis to build a complete and accurate profile of this compound. Such data would be invaluable for researchers and developers working with this and related molecules.

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References

- 1. Human Metabolome Database: Showing metabocard for 6-hydroxydecanoic acid (HMDB0340517) [hmdb.ca]
- 2. Substance Registry Services | US EPA [cdxapps.epa.gov]
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